

"Methyl 2-amino-3-nitrobenzoate" health and safety information

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Compound of Interest

Compound Name: Methyl 2-amino-3-nitrobenzoate

Cat. No.: B029004

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An In-depth Technical Guide to the Health and Safety of **Methyl 2-amino-3-nitrobenzoate**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive health and safety information for **Methyl 2-amino-3-nitrobenzoate** (CAS No. 57113-91-4). The information is compiled for professionals in research and drug development who may handle this compound.

Chemical and Physical Properties

Methyl 2-amino-3-nitrobenzoate is a chemical intermediate, appearing as a powder in shades from white to light orange or yellow.[1][2][3][4][5] It is recognized for its role as a key precursor in the synthesis of Angiotensin II receptor antagonists, such as Candesartan.[3][6][7][8]

Table 1: Physical and Chemical Properties of **Methyl 2-amino-3-nitrobenzoate**

Property	Value	Source(s)
CAS Number	57113-91-4	[1] [2] [7] [9] [10] [11] [12] [13] [14] [15] [16] [17] [18] [19] [20]
Molecular Formula	C ₈ H ₈ N ₂ O ₄	[1] [2] [5] [10] [12] [14] [16] [20]
Molecular Weight	196.16 g/mol	[2] [3] [4] [8] [10] [12] [16] [20]
Appearance	White, off-white, or light orange to yellow crystalline powder	[1] [2] [3] [4] [5] [19]
Melting Point	95-99 °C, with some sources indicating up to 156°C	[2] [3] [4] [16] [19]
Solubility	Soluble in methanol, DMSO, and ethyl acetate. Practically insoluble in water.	[2] [4] [16]

Toxicological Information and Hazard Classification

The primary health hazards associated with **Methyl 2-amino-3-nitrobenzoate** are acute oral toxicity, skin irritation, and serious eye irritation.[\[1\]](#)[\[10\]](#)[\[11\]](#)[\[21\]](#)

Table 2: GHS Hazard Classification for **Methyl 2-amino-3-nitrobenzoate**

Hazard Class	Category	Hazard Statement	Source(s)
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed	[1] [2] [16]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	[10] [11] [21] [22]
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation	[10] [11] [21] [22]
Specific Target Organ Toxicity - Single Exposure (Respiratory)	Category 3	H335: May cause respiratory irritation	[11] [21]

Experimental Protocols for Safety Assessment

While specific toxicological studies for **Methyl 2-amino-3-nitrobenzoate** are not publicly available, the hazard classifications listed above are typically determined using standardized methodologies, such as the OECD Guidelines for the Testing of Chemicals. The following are detailed summaries of the likely experimental protocols used to assess the identified hazards.

Protocol for Acute Oral Toxicity (Based on OECD Guideline 423)

The Acute Toxic Class Method is a stepwise procedure to assess the acute oral toxicity of a substance.^[1]

- Principle: The method involves administering the substance to a small group of animals (typically three) in a stepwise manner at one of several fixed dose levels (e.g., 5, 50, 300, and 2000 mg/kg body weight). The outcome of the first step determines the subsequent steps, minimizing the number of animals required.^{[1][7]}
- Animal Model: Healthy, young adult rodents (usually rats, with females being preferred) are used.^[7] The animals are fasted before the administration of the substance.^[1]
- Procedure:
 - The test substance is administered as a single oral dose via gavage.
 - Animals are observed for mortality and clinical signs of toxicity for at least 14 days.^[1]
 - Observations include changes in skin, fur, eyes, and mucous membranes, as well as effects on the respiratory, circulatory, and nervous systems.^[1]
 - The number of animals that die or show severe signs of toxicity at a given dose level is used to classify the substance's toxicity.

Protocol for Acute Dermal Irritation (Based on OECD Guideline 404)

This guideline outlines a procedure to assess the potential of a substance to cause skin irritation or corrosion.^[10]

- Principle: The substance is applied to a small area of the skin of an experimental animal, and the degree of irritation is evaluated at specific intervals. A sequential testing strategy is recommended, starting with in vitro or ex vivo tests to minimize animal testing.^{[6][10]}
- Animal Model: The albino rabbit is the preferred species for this test.
- Procedure:
 - A small amount of the test substance (typically 0.5 g for a solid) is applied to a shaved patch of skin (approximately 6 cm²) and covered with a gauze patch.
 - The exposure period is typically four hours.^[10]
 - After the exposure period, the patch is removed, and the skin is observed for erythema (redness) and edema (swelling) at 60 minutes, and then at 24, 48, and 72 hours after removal.^[10]
 - The severity of the skin reactions is scored, and the substance is classified based on the persistence and severity of the observed lesions.

Protocol for Acute Eye Irritation (Based on OECD Guideline 405)

This test evaluates the potential of a substance to cause eye irritation or corrosion when applied to the eye.^{[9][11][23]}

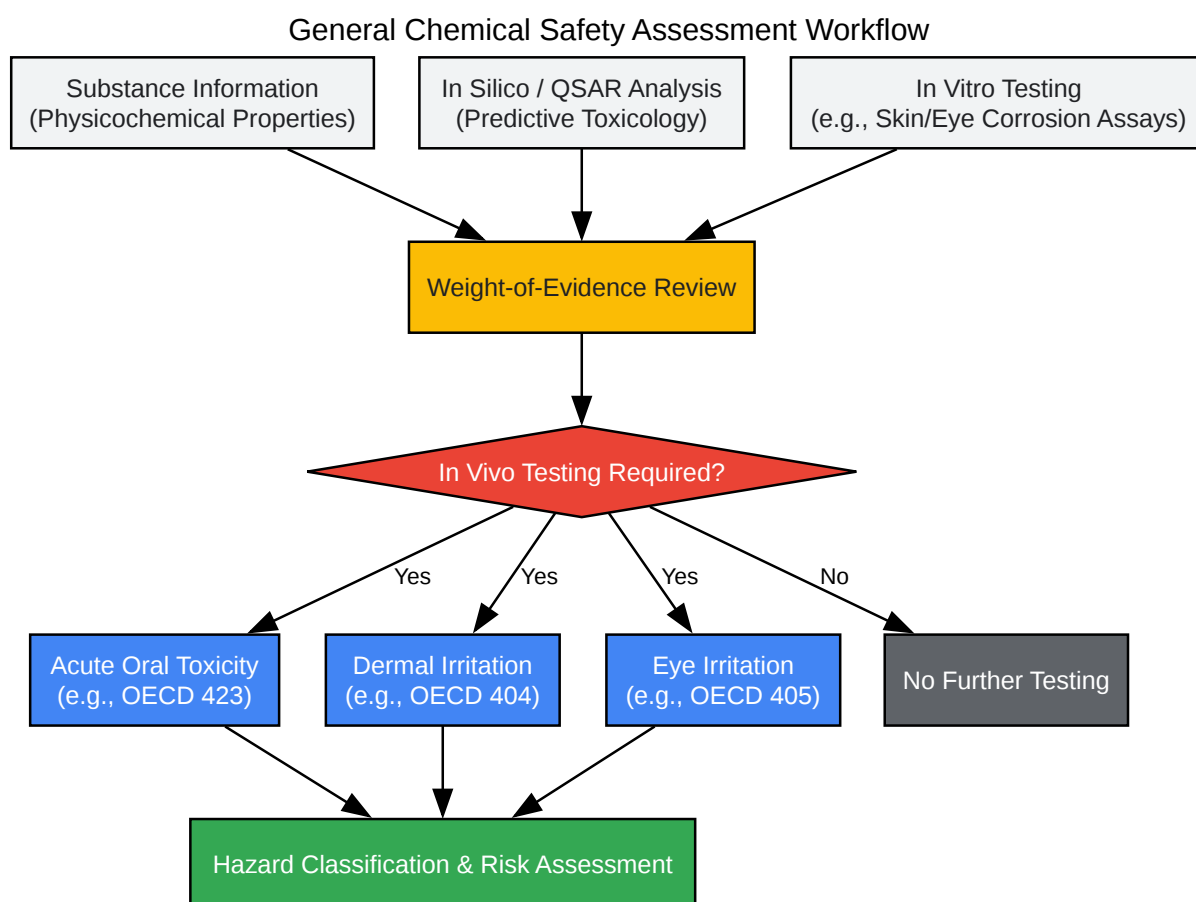
- Principle: A single dose of the substance is applied to one eye of an experimental animal, with the other eye serving as a control.^[11] The use of analgesics and anesthetics is recommended to minimize animal distress.^{[2][9]}
- Animal Model: Healthy, young adult albino rabbits are typically used.^[23]
- Procedure:

- A small amount of the test substance (e.g., 0.1 mL for liquids or 0.1 g for solids) is instilled into the conjunctival sac of one eye.
- The eyes are examined at 1, 24, 48, and 72 hours after application.[\[11\]](#)
- Observations focus on the cornea (opacity), iris, and conjunctiva (redness and swelling).
- The severity of the ocular lesions is scored, and the substance is classified based on the severity and reversibility of the observed effects.

Visualized Workflows and Relationships

General Workflow for Chemical Safety Assessment

The following diagram illustrates a typical workflow for assessing the safety of a chemical substance, incorporating both in vitro and in vivo testing methods.

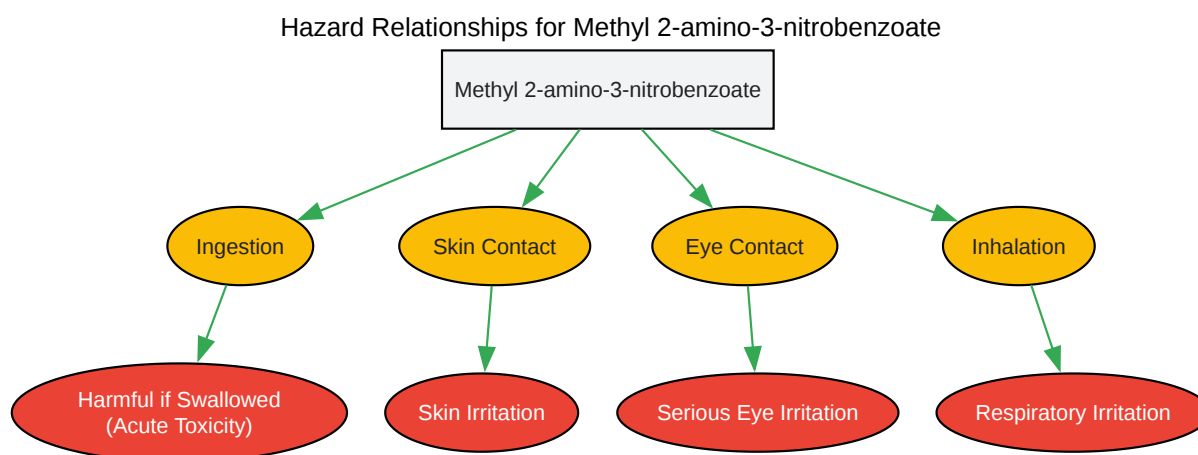


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General Chemical Safety Assessment Workflow

Hazard Relationship Diagram for Methyl 2-amino-3-nitrobenzoate

This diagram shows the logical relationship between exposure routes and the resulting health hazards for this compound.

[Click to download full resolution via product page](#)Hazard Relationships for **Methyl 2-amino-3-nitrobenzoate**

Handling, Storage, and First Aid

Safe Handling and Personal Protective Equipment (PPE)

- Handle in a well-ventilated area to avoid dust formation.[1]
- Wear appropriate protective clothing, chemical-resistant gloves (inspected before use), and safety goggles with side-shields.[1][10]
- Wash hands thoroughly after handling.[1][10]
- Do not eat, drink, or smoke when using this product.[1][16]

Storage

- Store in a tightly closed container.[1][10]
- Keep in a dry, cool, and well-ventilated place.[1]
- Store away from incompatible materials, such as strong oxidizing agents.[10]

First Aid Measures

- If Swallowed: Rinse mouth. Get medical help.[1][16] Do not induce vomiting.[1]
- If on Skin: Take off contaminated clothing immediately. Wash off with soap and plenty of water. If skin irritation occurs, get medical advice.[1][10]
- If in Eyes: Rinse cautiously with water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical attention.[1][10]
- If Inhaled: Move the person into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor.[1]

Accidental Release and Disposal

- Accidental Release: Avoid dust formation and breathing vapors.[1] Evacuate personnel to safe areas. Use personal protective equipment. Sweep up and collect the material in suitable, closed containers for disposal.[1] Prevent the chemical from entering drains.[1]
- Disposal: Dispose of contents and container to an appropriate treatment and disposal facility in accordance with applicable laws and regulations.[1][16]

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